

# DiOC5(3) Staining for Flow Cytometry: Application Notes and Protocols

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## Compound of Interest

Compound Name: DiOC5(3)

Cat. No.: B1239767

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## Introduction

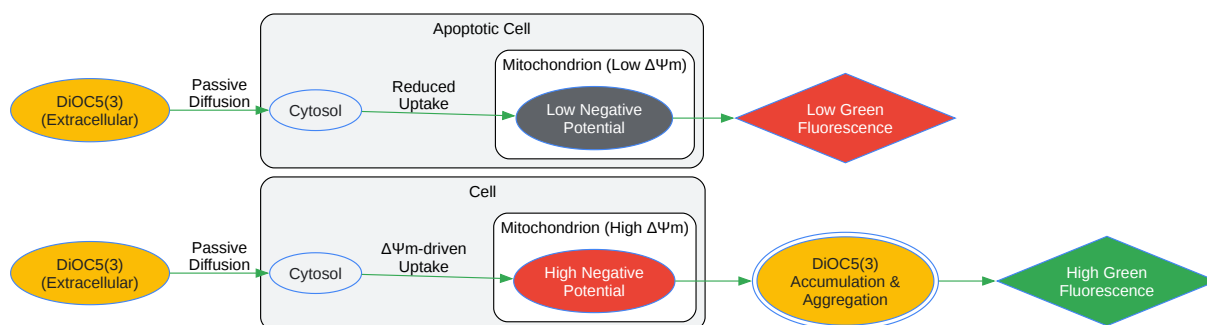
**DiOC5(3)** (3,3'-dipentylloxacarbocyanine iodide) is a lipophilic, cationic fluorescent dye commonly used in flow cytometry to measure mitochondrial membrane potential ( $\Delta\Psi_m$ ). As a potentiometric dye, its accumulation within the mitochondria is dependent on the electrochemical gradient across the inner mitochondrial membrane. In healthy cells with a high mitochondrial membrane potential, **DiOC5(3)** aggregates in the mitochondria and emits a strong fluorescent signal. Conversely, in apoptotic or metabolically stressed cells, the mitochondrial membrane potential collapses, leading to reduced dye accumulation and a corresponding decrease in fluorescence intensity. This characteristic makes **DiOC5(3)** a valuable tool for assessing cell viability, apoptosis, and overall mitochondrial health.

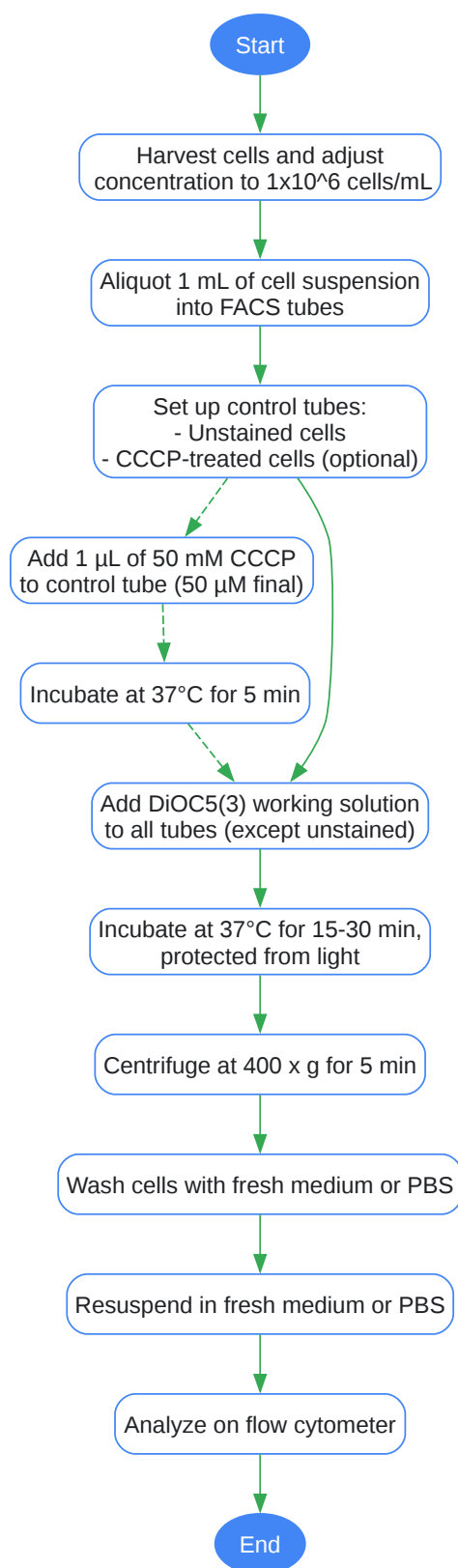
Key Properties of **DiOC5(3)**:

Property	Value	Reference
Excitation Maximum ( $\lambda_{ex}$ )	482 nm	[1]
Emission Maximum ( $\lambda_{em}$ )	497 nm	[1]
Solubility	DMSO, DMF	[1]
Appearance	Orange solid	[1]
Molecular Weight	544.47 g/mol	

## Principle of Staining

The mechanism of **DiOC5(3)** staining is based on the Nernst equation, where the distribution of the positively charged dye across the mitochondrial membrane is proportional to the membrane potential.





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## References

- 1. biotium.com [biotium.com]
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